

A Comprehensive Technical Guide to 2-Bromobenzonitrile (CAS No. 583-19-7)

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Compound of Interest

Compound Name: 2-Bromophenetole

Cat. No.: B1664056

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth analysis of 2-Bromobenzonitrile (CAS No. 583-19-7), a crucial intermediate in organic synthesis. As a Senior Application Scientist, the following sections have been structured to deliver not just data, but actionable insights into the compound's properties, hazards, and handling protocols, ensuring both scientific integrity and operational safety.

Section 1: Chemical Identity and Molecular Architecture

2-Bromobenzonitrile, also known as o-Bromobenzonitrile or 1-Bromo-2-cyanobenzene, is an aromatic nitrile.^{[1][2]} Its molecular structure consists of a benzene ring substituted with a bromine atom and a nitrile group ($-C\equiv N$) at adjacent (ortho) positions. This arrangement of electron-withdrawing groups makes it a versatile reagent in nucleophilic substitution and addition reactions, frequently employed as a building block in the synthesis of pharmaceuticals and other complex organic molecules.^{[3][4]}

Key Identifiers:

- IUPAC Name: 2-bromobenzonitrile^[2]
- CAS Number: 2042-37-7^{[2][5]}
- Molecular Formula: C_7H_4BrN ^[2]

- Molecular Weight: 182.02 g/mol [2][5]
- EC Number: 218-045-1[5]
- Synonyms: o-Bromobenzonitrile, Benzonitrile, 2-bromo-, 1-Bromo-2-cyanobenzene, o-Bromocyanobenzene[1][2]

Section 2: Physicochemical Properties

The physical state of 2-Bromobenzonitrile is typically a white to light yellow or orange crystalline powder.[6][7] Understanding its physical properties is paramount for designing experiments, particularly for reaction setup and purification processes.

Property	Value	Source(s)
Melting Point	53-57 °C (lit.)	[3][4]
Boiling Point	251-253 °C (lit.)	[3][4]
Density	1.58 g/cm ³ (at 20°C)	[6]
Flash Point	105-110 °C (closed cup)	[5][6]
Solubility	Soluble in ethanol, ether, benzene. Insoluble in water.	[6]

This combination of a moderate melting point and a high boiling point indicates that while solid at room temperature, it can be handled as a liquid in many common reaction conditions without the need for high-pressure apparatus. Its insolubility in water and solubility in common organic solvents dictate the choice of reaction media and extraction procedures.

Section 3: Hazard Analysis and Toxicological Profile

A thorough understanding of the hazards associated with 2-Bromobenzonitrile is a non-negotiable prerequisite for its use. Based on the Globally Harmonized System (GHS), this compound presents multiple health and environmental risks.

GHS Hazard Classification

The compound is classified as hazardous under the OSHA Hazard Communication Standard.

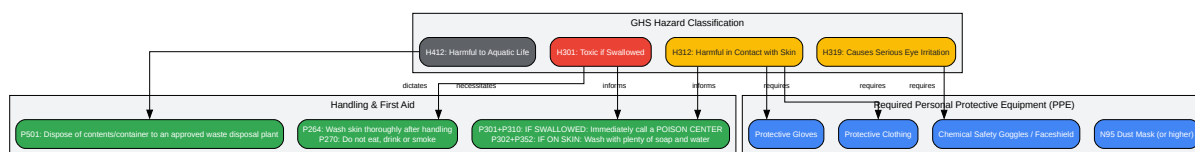
[1] The primary hazards are acute toxicity and irritation.

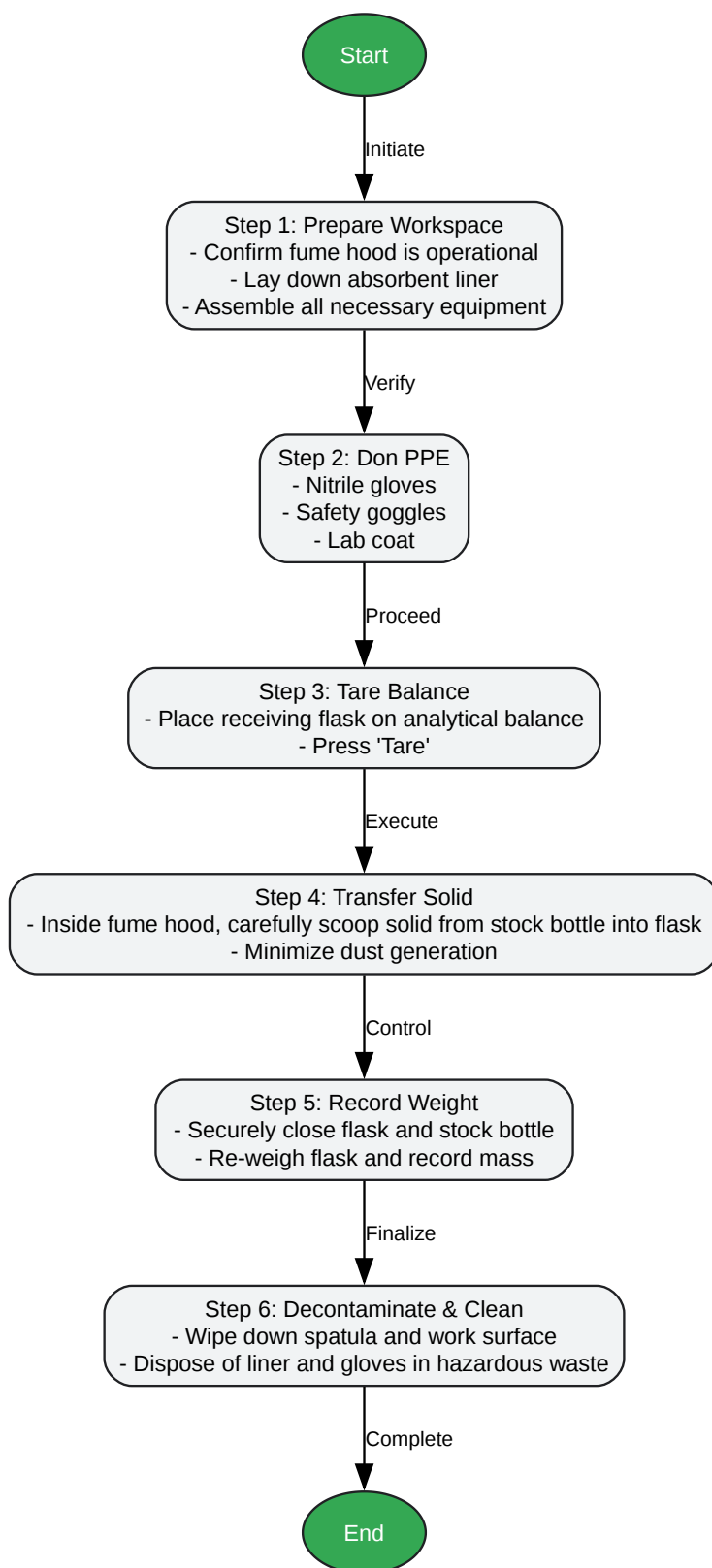
Hazard Class	Category	GHS Code	Description
Acute Toxicity, Oral	Category 3 / 4	H301 / H302	Toxic / Harmful if swallowed[5][8][9]
Acute Toxicity, Dermal	Category 4	H312	Harmful in contact with skin[2][8]
Acute Toxicity, Inhalation	Category 3	H331	Toxic if inhaled[8][10]
Skin Corrosion/Irritation	Category 2	H315	Causes skin irritation[2][8]
Serious Eye Damage/Irritation	Category 2 / 2A	H319	Causes serious eye irritation[2][5][8]
Hazardous to the Aquatic Environment, Chronic	Category 3	H412	Harmful to aquatic life with long lasting effects[1][5]

Note: Classification may vary slightly between suppliers and regulatory bodies depending on impurities and data sources.[2]

Hazard Communication Flow

The following diagram illustrates the logical flow from GHS classification to necessary user actions, forming a self-validating system for risk assessment.





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- To cite this document: BenchChem. [A Comprehensive Technical Guide to 2-Bromobenzonitrile (CAS No. 583-19-7)]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1664056#cas-number-583-19-7-properties-and-hazards]

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